

Physical properties like melting and boiling point of 4-Iodocyclohexanamine

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Technical Guide: Physicochemical Characterization of 4-Iodocyclohexanamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the current understanding of the physical properties of **4-Iodocyclohexanamine**, with a specific focus on its melting and boiling points. Due to the limited availability of experimental data in public databases for this specific compound, this document also provides detailed, standardized experimental protocols for the determination of these critical physicochemical parameters.

Physical Properties of 4-Iodocyclohexanamine and its Hydrochloride Salt

An extensive search of chemical databases and supplier information reveals that the specific melting and boiling points for **4-Iodocyclohexanamine** and its more common salt, **4-Iodocyclohexanamine** hydrochloride (CAS: 1353965-61-3), are not well-documented in publicly available literature.^{[1][2][3][4][5]} This indicates a data gap for this particular molecule and underscores the necessity for empirical determination in a laboratory setting.

Table 1: Summary of Available Physical Property Data

Property	4-Iodocyclohexanamine	4-Iodocyclohexanamine Hydrochloride	Data Source
Melting Point	Data not available	Data not available	[1] [2]
Boiling Point	Data not available	Data not available	[1] [2]

The absence of this data necessitates that researchers determine these values experimentally to ensure the purity and proper handling of the compound in research and development settings.

Experimental Protocols for a Comprehensive Analysis

The following sections detail standardized methodologies for the accurate determination of the melting and boiling points of organic compounds such as **4-Iodocyclohexanamine**.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity. Pure crystalline compounds typically exhibit a sharp melting point, melting completely over a narrow temperature range of 0.5-1°C.[\[6\]](#) Impurities tend to lower and broaden the melting range.[\[7\]](#)

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation: A small amount of the finely powdered, dry sample of **4-Iodocyclohexanamine** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[\[6\]](#) The tube is then tapped gently to compact the sample at the bottom.[\[8\]](#)
- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.[\[6\]](#)
- Approximate Melting Point Determination: A preliminary, rapid heating is performed to determine an approximate melting range.[\[7\]](#)

- Accurate Melting Point Determination: The apparatus is allowed to cool. A fresh sample is then heated at a slower rate, typically 1-2°C per minute, starting from a temperature about 10-15°C below the approximate melting point.[8]
- Data Recording: The temperature at which the first droplet of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting range is reported as T1-T2.[6]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6][9] It is a characteristic physical property that provides information about the volatility and intermolecular forces of a compound.[10][11]

Methodology: Thiele Tube Method

- Sample Preparation: A small volume (less than 0.5 mL) of liquid **4-Iodocyclohexanamine** is placed in a small test tube.[12] A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[9][12]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) to ensure uniform heating.[9][12]
- Heating: The side arm of the Thiele tube is gently and continuously heated.[12] As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.[12] Heating should continue until a vigorous and continuous stream of bubbles is observed.
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[9][12]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the physicochemical characterization of a compound with unknown physical properties, such as **4-Iodocyclohexanamine**.

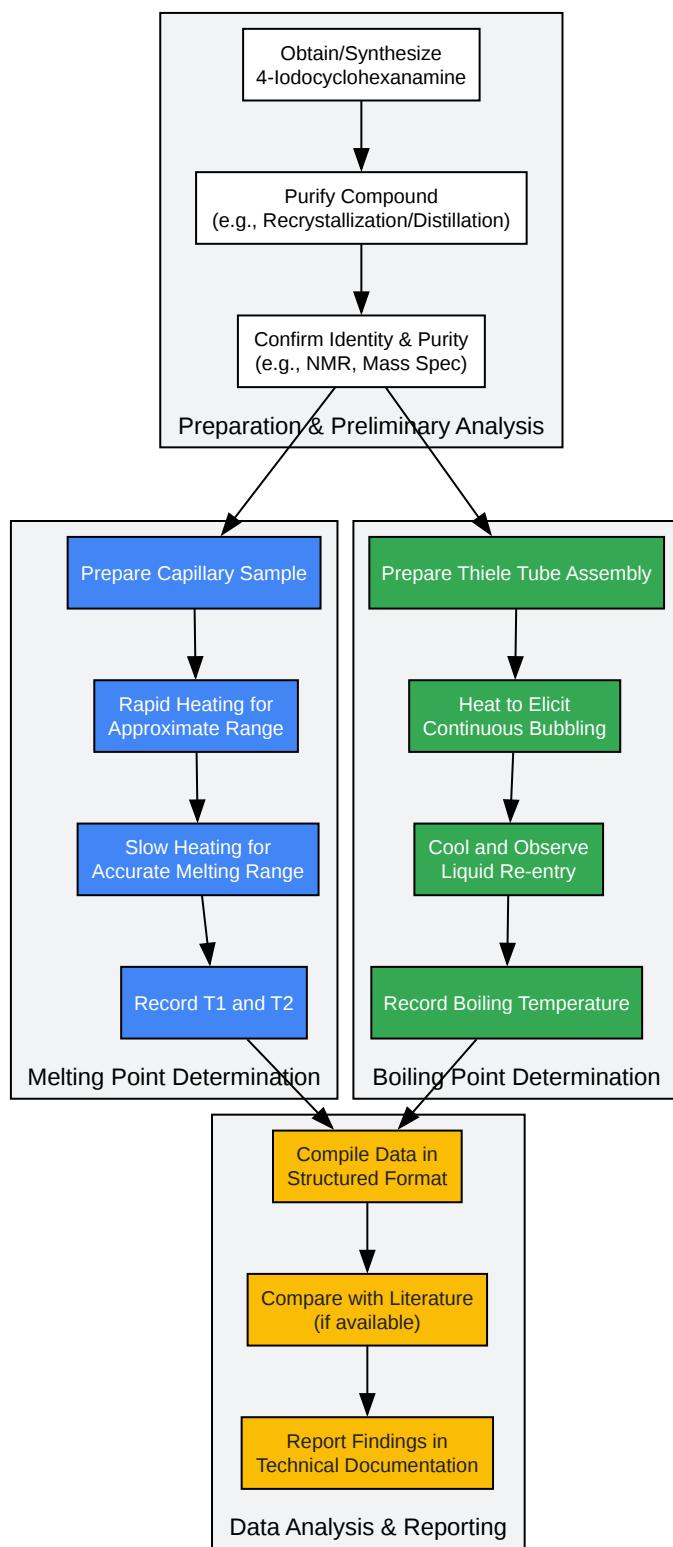


Figure 1: Workflow for Physical Property Determination

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Caption: Workflow for the determination of physical properties.

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